

4-Oxo Cyclophosphamide-d8: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Oxo cyclophosphamide-d8

Cat. No.: B12401541

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This technical guide provides an in-depth overview of **4-Oxo cyclophosphamide-d8**, a deuterated analog of a key cyclophosphamide metabolite. It is intended for researchers, scientists, and professionals in drug development and related fields. This document covers its chemical properties, metabolic context, and application in analytical methodologies, adhering to stringent data presentation and visualization standards.

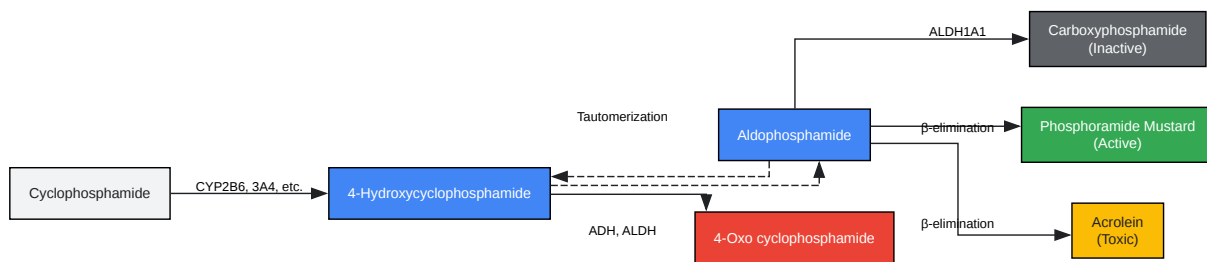
Core Compound Data

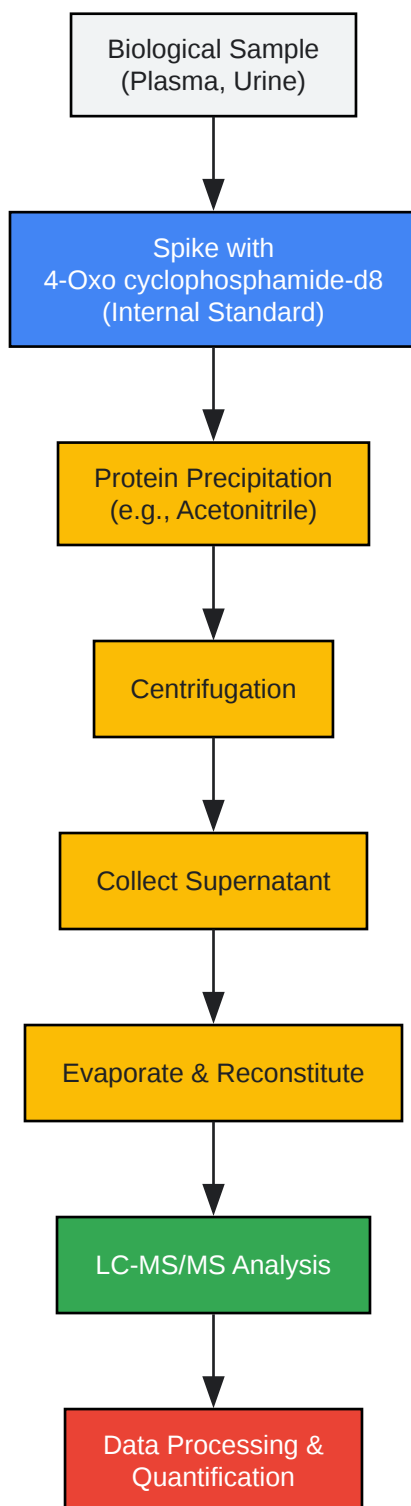
4-Oxo cyclophosphamide-d8 is the isotopically labeled version of 4-oxo cyclophosphamide, a minor metabolite of the widely used anticancer agent, cyclophosphamide. The deuterium labeling makes it an ideal internal standard for quantitative bioanalytical assays.

Property	Value	Reference
IUPAC Name	2-(bis(2-chloroethyl-1,1,2,2-d4)amino)-1,3,2-oxazaphosphinan-4-one 2-oxide	[1]
Molecular Formula	C ₇ H ₅ D ₈ Cl ₂ N ₂ O ₃ P	[2]
Molecular Weight	283.12 g/mol	[2]
CAS Number	Not readily available	[3]
Synonyms	4-Ketocyclophosphamide-d8, Oxo-Endoxan-d8	[2]

Metabolic Pathway of Cyclophosphamide

Cyclophosphamide is a prodrug that requires metabolic activation by hepatic cytochrome P450 enzymes to exert its cytotoxic effects.[4][5] The metabolic cascade is complex, involving both activation and detoxification pathways. 4-oxo cyclophosphamide is formed as a downstream metabolite.





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References

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- To cite this document: BenchChem. [4-Oxo Cyclophosphamide-d8: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12401541/docs#4-oxo-cyclophosphamide-d8-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b12401541/docs#4-oxo-cyclophosphamide-d8-a-technical-guide-for-researchers)

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